

# N-Isononylcyclohexylamine: A Technical Overview

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## Compound of Interest

Compound Name: *N-Isononylcyclohexylamine*

Cat. No.: *B15175798*

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CAS Number: 93963-89-4

This technical guide provides a summary of the available information on **N-Isononylcyclohexylamine**. Due to a scarcity of published research specifically on this compound, this document leverages data from structurally related cyclohexylamine derivatives to infer potential properties and analytical methodologies. This guide is intended for researchers, scientists, and professionals in drug development who require a foundational understanding of this chemical entity.

## Physicochemical Properties

Quantitative data for **N-Isononylcyclohexylamine** is not readily available in the public domain. However, the properties of the parent compound, cyclohexylamine, are well-documented and provide a baseline for understanding its derivatives.

Property	Cyclohexylamine Data	Inferred Properties for N-Isononylcyclohexylamine
Molecular Formula	C <sub>6</sub> H <sub>13</sub> N	C <sub>15</sub> H <sub>31</sub> N
Molar Mass	99.17 g/mol	225.42 g/mol
Appearance	Clear to yellowish liquid[1]	Likely a colorless to yellow liquid
Odor	Strong, fishy, amine odor[1]	Expected to have a similar amine-like odor
Boiling Point	134.5 °C[1]	Expected to be significantly higher due to the larger alkyl chain
Melting Point	-17.7 °C[1]	Expected to be higher
Density	0.8647 g/cm <sup>3</sup> [1]	Likely to be similar, possibly slightly lower
Solubility in Water	Miscible[1]	Expected to have lower miscibility due to the hydrophobic isononyl group
Acidity (pKa)	10.64[1]	Expected to have a similar basicity

## Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **N-Isononylcyclohexylamine** are not explicitly available. However, a general approach for the analysis of cyclohexylamine derivatives can be adapted. Gas chromatography (GC) is a common technique for the analysis of volatile amines.

## General Gas Chromatography (GC) Protocol for Cyclohexylamine Derivatives

This protocol is a generalized procedure and would require optimization for **N-Isononylcyclohexylamine**.

Objective: To detect and quantify **N-Isononylcyclohexylamine** in a sample matrix.

Instrumentation:

- Gas chromatograph equipped with a Flame Ionization Detector (FID).
- Capillary column suitable for amine analysis (e.g., a base-deactivated column).

Reagents and Materials:

- **N-Isononylcyclohexylamine** standard (if available).
- High-purity solvent (e.g., dichloromethane, methanol).
- Anhydrous sodium sulfate.
- Sample containing the analyte.

Procedure:

- Sample Preparation:
    - For liquid samples, a direct injection may be possible if the concentration is appropriate and the matrix is simple.
    - For complex matrices, a liquid-liquid extraction is recommended.
1. Adjust the pH of the aqueous sample to basic conditions (pH > 10) to ensure the amine is in its free base form.
  2. Extract the sample with a suitable organic solvent (e.g., dichloromethane).
  3. Repeat the extraction process to ensure quantitative recovery.
  4. Combine the organic extracts and dry over anhydrous sodium sulfate.

5. Concentrate the extract to a known volume.

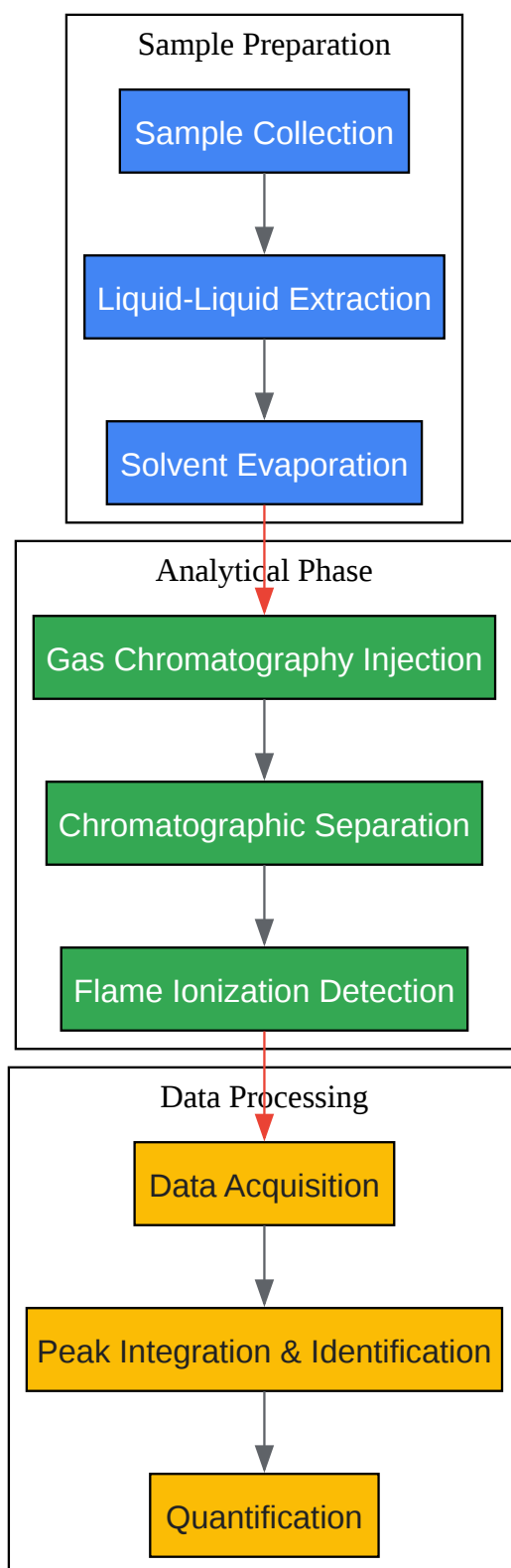
- GC Analysis:
  - Injection: Inject a small volume (e.g., 1  $\mu$ L) of the prepared sample or standard into the GC inlet.
  - Inlet Temperature: Typically set around 250  $^{\circ}$ C.
  - Oven Temperature Program:
    - Initial temperature: 60-80  $^{\circ}$ C, hold for 1-2 minutes.
    - Ramp: Increase the temperature at a rate of 10-20  $^{\circ}$ C/min to a final temperature of 250-280  $^{\circ}$ C.
    - Hold at the final temperature for 5-10 minutes.
  - Carrier Gas: Helium or nitrogen at a constant flow rate.
  - Detector Temperature: Typically set around 280-300  $^{\circ}$ C.
- Data Analysis:
  - Identify the peak corresponding to **N-Isononylcyclohexylamine** based on the retention time of the standard.
  - Quantify the analyte by comparing the peak area of the sample to a calibration curve generated from standards of known concentrations.

## Signaling Pathways and Mechanism of Action

There is no specific information available in the searched literature regarding the signaling pathways or the mechanism of action of **N-Isononylcyclohexylamine**. Research on related arylcyclohexylamines, a different class of compounds, indicates interaction with various receptor systems in the central nervous system. However, it is crucial to note that **N-Isononylcyclohexylamine** is an aliphatic cyclohexylamine, and its biological activity cannot be inferred from its aryl-substituted counterparts.

## Visualizations

As no specific experimental workflows or signaling pathways for **N-Isononylcyclohexylamine** were identified, a generalized experimental workflow for the analysis of a chemical compound is provided below.



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Caption: A generalized workflow for chemical analysis.

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## References

- 1. Cyclohexylamine - Wikipedia [en.wikipedia.org]
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